

Personal protective equipment for handling 5-Aminosalicylic acid-13C6

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Compound of Interest

Compound Name: 5-Aminosalicylic acid-13C6

Cat. No.: B12392187

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Essential Safety and Handling of 5-Aminosalicylic Acid-13C6

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **5-Aminosalicylic acid-13C6**, a stable isotope-labeled version of Mesalamine. The following procedural guidance outlines operational and disposal plans to ensure laboratory safety and build trust in your chemical handling protocols.

Chemical Identifier:

- Name: **5-Aminosalicylic acid-13C6**
- Synonyms: Mesalamine-13C6, 5-ASA-13C6, Mesalazine-13C6
- CAS Number: 1261398-47-3 (Hydrochloride salt)

Hazard Identification: Based on the safety data sheet for the unlabeled compound, 5-Aminosalicylic acid is considered hazardous. The primary hazards are:

- Causes skin irritation.[\[1\]](#)
- May cause an allergic skin reaction.[\[1\]](#)

- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

The following table summarizes the required and recommended personal protective equipment for handling **5-Aminosalicylic acid-13C6**. This is based on standard laboratory safety protocols for handling powdered chemical compounds with irritant properties.[1][2]

| Equipment | Specification | Purpose |
|--------------------------|---|---|
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile) | To prevent skin contact and potential allergic reactions. |
| Eye/Face Protection | Safety glasses with side shields or goggles | To protect eyes from dust particles and splashes. |
| Skin and Body Protection | Laboratory coat | To prevent contamination of personal clothing. |
| Respiratory Protection | Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if dust is generated and ventilation is inadequate. | To prevent inhalation of irritating dust particles. |

Operational Plan: Step-by-Step Handling Procedure

Following a structured operational plan is crucial for minimizing exposure and ensuring safety.

1. Preparation:

- Ensure the work area is clean and uncluttered.
- Verify that a safety shower and eyewash station are readily accessible.
- Confirm the availability of a chemical spill kit.

- Don the appropriate personal protective equipment as outlined in the table above.

2. Handling the Compound:

- Handle the compound in a well-ventilated area, such as a chemical fume hood, to minimize dust inhalation.^[1]
- Avoid the formation of dust during handling.
- Use appropriate tools (e.g., spatula, weigh paper) for transferring the powder.
- Keep the container tightly closed when not in use.^[1]
- Wash hands thoroughly after handling.^{[1][2]}

3. In Case of a Spill:

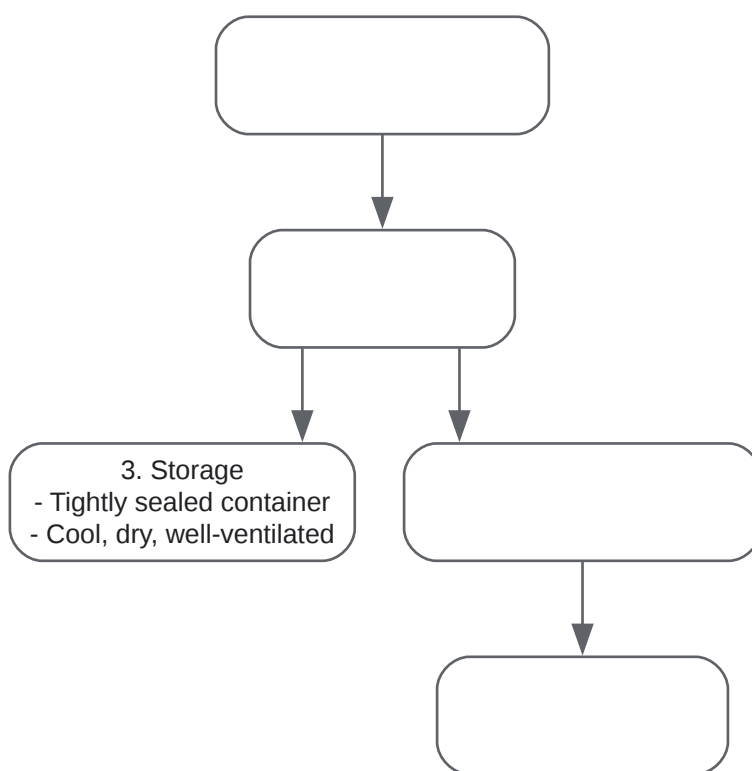
- Evacuate the immediate area if a significant amount of dust is generated.
- Wearing appropriate PPE, sweep up the spilled solid material.
- Avoid generating dust during cleanup.
- Place the collected material into a suitable, labeled container for disposal.
- Clean the spill area with soap and water.

4. First Aid Measures:

- After eye contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.
- After skin contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation or rash occurs, get medical help.^{[1][2]}
- After inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if you feel unwell.^{[1][2]}

- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

The following diagram illustrates the standard workflow for safely handling **5-Aminosalicylic acid-13C6**.



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*Safe Handling Workflow for **5-Aminosalicylic acid-13C6***

Disposal Plan

Proper disposal of **5-Aminosalicylic acid-13C6** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- All waste materials, including unused compounds and contaminated items (e.g., gloves, weigh paper, pipette tips), should be collected in a designated and clearly labeled hazardous waste container.

- Do not mix with other waste streams unless compatibility has been confirmed.

Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant.
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.
- Do not empty into drains.

| Waste Type | Disposal Container | Disposal Method |
|-----------------------------------|-----------------------------------|---|
| Unused 5-Aminosalicylic acid-13C6 | Labeled Hazardous Waste Container | Via certified hazardous waste disposal service. |
| Contaminated PPE (gloves, etc.) | Labeled Hazardous Waste Container | Via certified hazardous waste disposal service. |
| Contaminated Labware (disposable) | Labeled Hazardous Waste Container | Via certified hazardous waste disposal service. |

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